

physical properties of americium(III) chloride

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Compound of Interest

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An In-depth Technical Guide on the Physical Properties of Americium(III) Chloride

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of americium(III) chloride (AmCl_3), a key compound in actinide chemistry. Due to its radioactivity, all handling must be conducted by qualified personnel in appropriately equipped facilities.^[1] This guide consolidates critical data on both its anhydrous and hydrated forms, details common experimental protocols for its synthesis, and visualizes these processes for enhanced clarity.

Quantitative Data Summary

The physical properties of americium(III) chloride and its common hydrate are summarized below. These values are essential for modeling, experimental design, and safety assessments.

Table 1: Physical Properties of Anhydrous Americium(III) Chloride (AmCl_3)

Property	Value	References
Chemical Formula	AmCl_3	[2][3]
Molar Mass	349.42 g/mol	[1][4]
Appearance	Pink to light red, opaque hexagonal crystals	[1][3][5][6]
Density	5.87 g/cm ³	[1][3][6][7][8]
Melting Point	715 °C (988 K)	[1][2][3][5][6]
Boiling Point	850 °C (1123 K)	[2][3][6][9]
Crystal Structure	Hexagonal, isotypic with UCl_3	[1][3][5]
Space Group	$P6_3/m$, No. 176	[3][5]
Coordination Geometry	9-coordinate, tricapped trigonal prismatic	[1][2][3]

Table 2: Physical Properties of Americium(III) Chloride Hexahydrate ($\text{AmCl}_3 \cdot 6\text{H}_2\text{O}$)

Property	Value	References
Chemical Formula	$\text{AmCl}_3 \cdot 6\text{H}_2\text{O}$	[1][10]
Appearance	Yellow-reddish, hygroscopic crystals	[11]
Crystal Structure	Monoclinic	[1][3][12]
Space Group	$P2_1/n$	[3][12]
Lattice Parameters	$a = 970.2 \text{ pm}$, $b = 656.7 \text{ pm}$, $c = 800.9 \text{ pm}$, $\beta = 93^\circ 37'$	[3][12]

Experimental Protocols

The synthesis of high-purity americium(III) chloride is crucial for fundamental research and applications such as electrorefining in advanced nuclear fuel cycles.[1][13] Several

methodologies have been developed, starting from different americium-containing materials.

Synthesis from Americium Dioxide (AmO_2) via Molten Salt Chlorination

This novel method avoids the production of mixed hazardous-radioactive waste and yields a product suitable for electrochemical studies.[\[13\]](#)[\[14\]](#)

- Objective: To synthesize AmCl_3 by chlorinating Am_2O_3 (formed from AmO_2) with zirconium tetrachloride (ZrCl_4) in a molten salt medium.
- Materials:
 - Americium oxide (Am_2O_3)
 - Zirconium tetrachloride (ZrCl_4)
 - Lithium chloride-potassium chloride (LiCl-KCl) eutectic salt
- Methodology:
 - The LiCl-KCl eutectic salt is melted in a reaction vessel at 500 °C.
 - Am_2O_3 and ZrCl_4 are added to the molten salt.
 - The chlorination reaction proceeds according to the following equation: $2 \text{Am}_2\text{O}_3 + 3 \text{ZrCl}_4 \rightarrow 4 \text{AmCl}_3 + 3 \text{ZrO}_2$
 - The resulting AmCl_3 dissolves in the molten salt mixture. The byproduct, zirconium oxide (ZrO_2), is an electrochemically inactive solid.[\[13\]](#)[\[14\]](#)[\[15\]](#)
 - The formation and concentration of AmCl_3 in the salt can be confirmed and quantified using techniques such as cyclic voltammetry and gamma spectroscopy.[\[13\]](#)[\[14\]](#)[\[16\]](#)

Synthesis from Americium Nitride (AmN)

This method is suitable for preparing high-purity anhydrous AmCl_3 without the use of corrosive reagents.[\[17\]](#)

- Objective: To synthesize high-purity, oxychloride-free AmCl_3 .
- Materials:
 - Americium nitride (AmN)
 - Cadmium chloride (CdCl_2)
- Methodology:
 - Americium nitride is mixed with cadmium chloride.
 - The mixture is heated to between 600–660 K in a dynamic vacuum.[\[17\]](#)
 - The reaction yields hexagonal AmCl_3 .[\[17\]](#)
 - The purity of the final product is confirmed by determining the lattice parameters, which for the hexagonal product have been measured as $a_0=0.7390$ nm and $c_0=0.4215$ nm.[\[17\]](#)

Preparation of Americium(III) Chloride Hexahydrate ($\text{AmCl}_3 \cdot 6\text{H}_2\text{O}$)

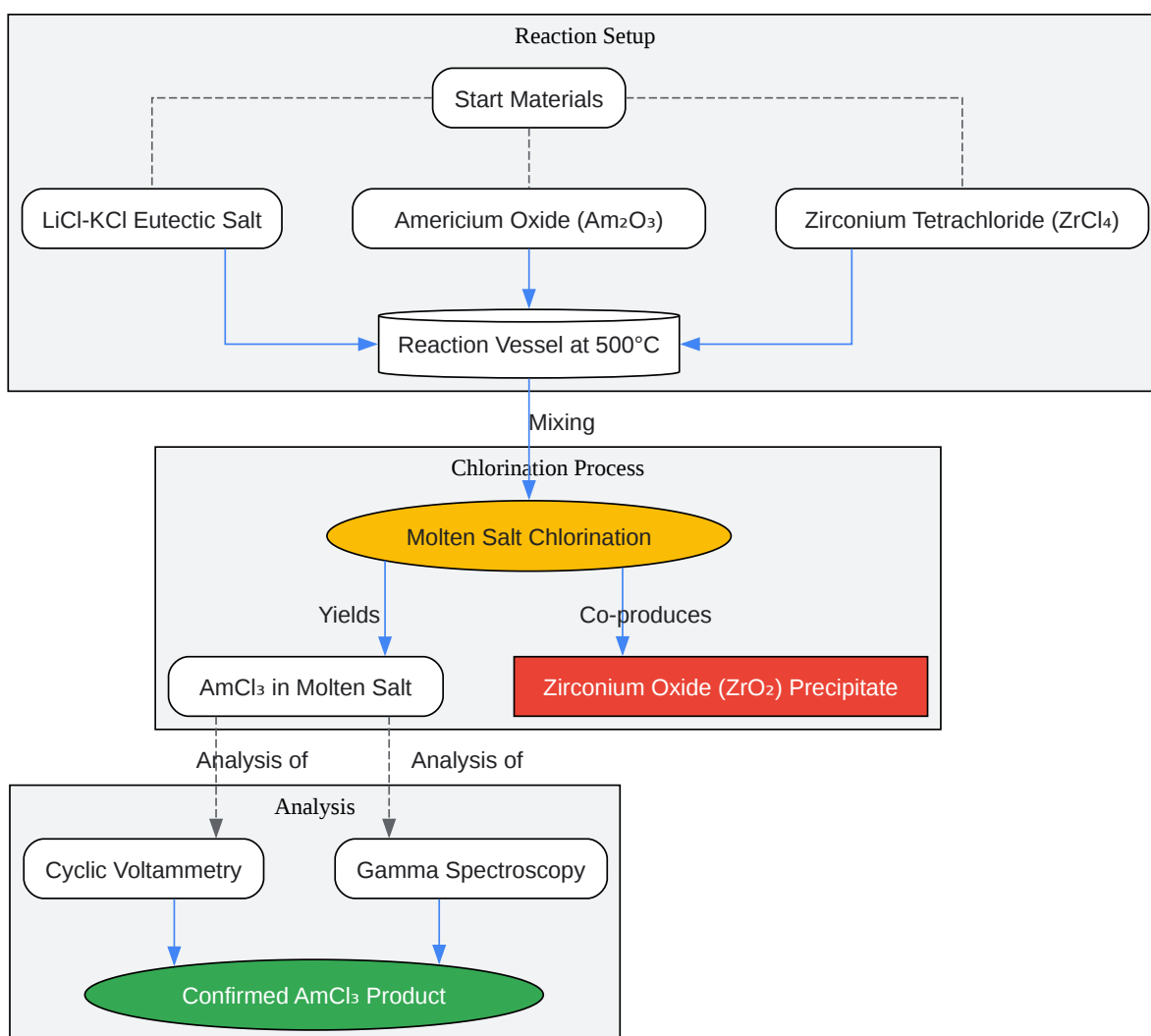
This is a standard aqueous chemistry route for producing the hydrated form of the salt.[\[5\]](#)[\[11\]](#)

- Objective: To prepare crystalline $\text{AmCl}_3 \cdot 6\text{H}_2\text{O}$.
- Materials:
 - Americium dioxide (AmO_2)
 - Concentrated hydrochloric acid (HCl)
- Methodology:
 - Americium dioxide powder is dissolved in concentrated hydrochloric acid.
 - The resulting solution is gently heated to evaporate the liquid.

- Upon cooling, hygroscopic, yellow-reddish crystals of $\text{AmCl}_3 \cdot 6\text{H}_2\text{O}$ precipitate from the solution.[11]

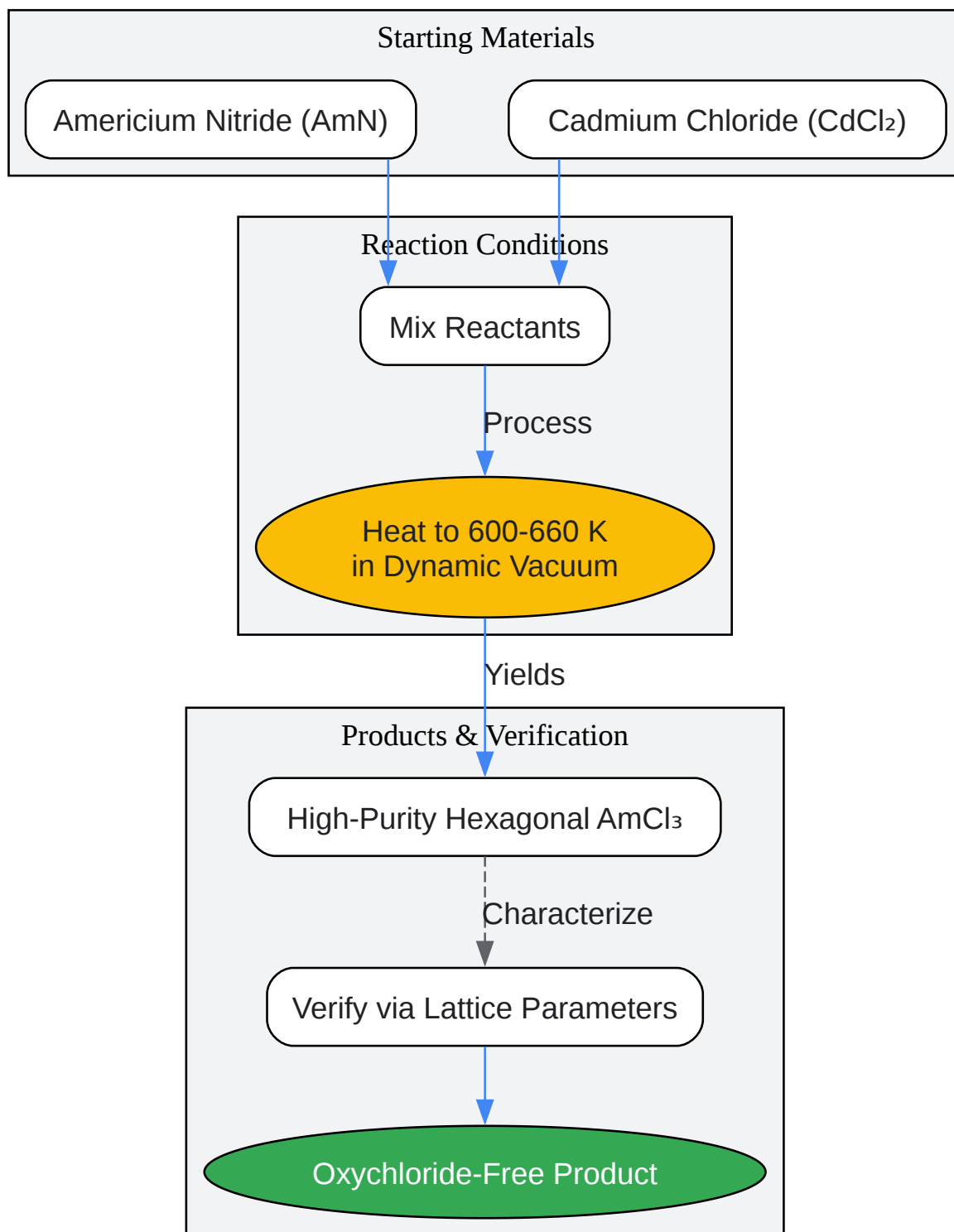
Visualizations

The following diagrams illustrate the logical workflow for two key synthesis protocols.



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Caption: Workflow for AmCl_3 Synthesis via Molten Salt Chlorination.



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Caption: Workflow for High-Purity AmCl_3 Synthesis from Americium Nitride.

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